

# Bis(trimethylsilyl) azelaate: A Technical Guide to Safe Handling and Properties

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Disclaimer: This document provides a summary of available safety and handling information for **Bis(trimethylsilyI) azelaate**. It is intended for use by qualified personnel trained in handling chemical reagents. A specific Safety Data Sheet (SDS) for **Bis(trimethylsilyI) azelaate** is not readily available in public domains. Therefore, the safety and handling recommendations provided herein are based on the chemical properties of the trimethylsilyI and azelaate moieties, as well as general safe handling practices for silylated organic compounds. Users should always perform their own risk assessment before use.

#### Introduction

**Bis(trimethylsilyl) azelaate**, also known as bis(trimethylsilyl) nonanedioate, is the trimethylsilyl ester derivative of azelaic acid. Silylation is a common chemical modification used in organic synthesis and analytical chemistry to increase the volatility, stability, and solubility of compounds in nonpolar solvents. This guide provides a comprehensive overview of the known properties, safety considerations, and handling procedures for **Bis(trimethylsilyl) azelaate** to ensure its safe use in a laboratory setting.

# **Chemical and Physical Properties**

The following table summarizes the key chemical and physical properties of **Bis(trimethylsilyl)** azelaate.



Property	Value	Source
Molecular Formula	C15H32O4Si2	ChemSrc
Molecular Weight	332.58 g/mol	ChemSrc
CAS Number	17906-08-0	ChemSrc
Appearance	Not specified (likely a liquid or low-melting solid)	Inferred
Boiling Point	Not specified	-
Melting Point	Not specified	-
Solubility	Soluble in diverse organic solvents. Reacts with water.	General knowledge of silyl esters

# **Safety and Hazard Information**

Due to the lack of a specific Safety Data Sheet (SDS), the following hazard information is inferred from the reactivity of the functional groups present in **Bis(trimethylsilyl) azelaate** and from general information on silylating agents.

#### **Potential Hazards**

- Moisture Sensitivity: Silyl esters are susceptible to hydrolysis. Contact with water or moisture
  will likely lead to the decomposition of the compound, regenerating azelaic acid and
  trimethylsilanol. This reaction can be vigorous.
- Skin and Eye Irritation: While no specific data exists for **Bis(trimethylsilyl) azelaate**, related silylating agents and dicarboxylic acids can be irritating to the skin and eyes. Direct contact should be avoided.
- Inhalation: The volatility of **Bis(trimethylsilyl) azelaate** is not well-documented. However, inhalation of vapors or aerosols may cause respiratory tract irritation.
- Ingestion: The toxicological effects of ingestion are unknown.

#### **First Aid Measures**



- Inhalation: Move the affected person to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

# Handling and Storage Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are required.
- Hand Protection: Wear chemically resistant gloves (e.g., nitrile or butyl rubber).
- Skin and Body Protection: A lab coat and closed-toe shoes are mandatory.
- Respiratory Protection: Use in a well-ventilated area, preferably in a chemical fume hood. If the potential for aerosol or vapor generation is high, a NIOSH-approved respirator may be necessary.

## **Safe Handling Procedures**

- Handle Bis(trimethylsilyl) azelaate in a chemical fume hood to minimize inhalation exposure.
- Keep away from sources of moisture, including atmospheric moisture, to prevent decomposition.
- Avoid contact with skin, eyes, and clothing.
- Ground all equipment when handling to prevent static discharge, especially if the compound is flammable (flammability data is not available).



Use only non-sparking tools.

### **Storage**

- Store in a tightly sealed container in a cool, dry, and well-ventilated area.
- Protect from moisture. Storage under an inert atmosphere (e.g., nitrogen or argon) is recommended.
- Store away from incompatible materials such as water, strong acids, strong bases, and strong oxidizing agents.

# **Experimental Protocols**

While specific experimental protocols for the safety and handling of **Bis(trimethylsilyl)** azelaate are not published, the following general procedures for handling moisture-sensitive silylated compounds should be followed.

## **General Silylation Reaction Work-up**

Silylation reactions are common in organic synthesis. The work-up procedure for a reaction involving **Bis(trimethylsilyl) azelaate** as a product or reagent would typically involve:

- Quenching the reaction with a non-aqueous solvent.
- Removal of any solid byproducts by filtration under an inert atmosphere.
- Evaporation of the solvent under reduced pressure.
- Purification of the product by distillation or chromatography, ensuring all equipment is dry.

## **Spill and Disposal Procedures**

- Spill: In case of a spill, evacuate the area. Wear appropriate PPE. Absorb the spill with a dry, inert material (e.g., vermiculite, sand, or earth). Collect the absorbed material in a sealed container for disposal. Do not use water to clean up the spill.
- Disposal: Dispose of waste in accordance with all applicable federal, state, and local regulations. The compound may be considered hazardous waste.

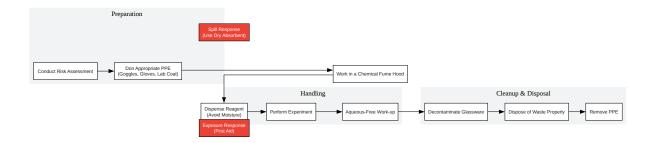


# **Toxicological Information**

No specific toxicological studies on **Bis(trimethylsilyl) azelaate** were found. The toxicity of dicarboxylic acids, such as azelaic acid, is generally low. However, some dicarboxylic acids can be harmful if inhaled, swallowed, or absorbed through the skin.[1] The toxicological properties of the trimethylsilyl moiety in this context are not well-characterized.

# **Logical Workflow for Safe Handling**

The following diagram illustrates a logical workflow for the safe handling of **Bis(trimethylsilyl) azelaate** in a research environment.



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Caption: Logical workflow for the safe handling of **Bis(trimethylsilyl) azelaate**.

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